

AEG-41174 scientific literature review

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Compound Focus: AEG-41174

Cat. No.: S547868

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AEG-41174 Fact Sheet

The table below summarizes the core chemical, biological, and development information for **AEG-41174**.

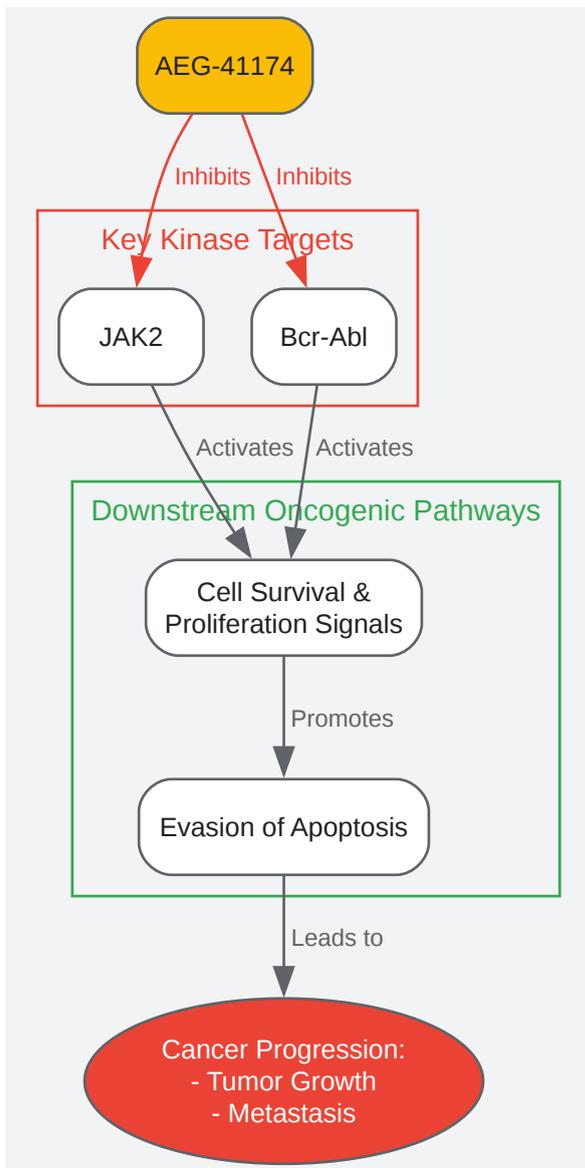
Attribute	Description
Chemical Identity	
• Molecular Formula	C ₁₈ H ₁₈ N ₄ O [1]
• Molecular Weight	306.36 g/mol [1]
• Solubility	Soluble in DMSO; not soluble in water [1]
• Purity in Research	Typically >98% [1]
Mechanism of Action	
• Primary Mechanism	Non-adenosine triphosphate (ATP) competitive tyrosine kinase inhibitor [1] [2]
• Primary Targets	Janus kinase 2 (JAK2), Bcr-Abl [1] [2]
• Key Differentiator	Its non-ATP competitive mechanism may allow it to overcome resistance to ATP-competitive inhibitors like Imatinib [1]

Attribute	Description
Development Status (as of 2019)	
• Highest Phase Reached	Phase 1 clinical trial [1] [2]
• Indication (in trial)	Blood cancers (hematological malignancies) [1]
• Developing Company	Aegera Therapeutics Inc. [2]

Mechanism of Action and Signaling Pathways

AEG-41174 is a small molecule designed to inhibit specific tyrosine kinases, which are enzymes that play a critical role in cell signaling, survival, and proliferation, particularly in cancer cells [1].

The diagram below illustrates its primary mechanism and the key signaling pathways it targets.



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AEG-41174 inhibits *JAK2* and *Bcr-Abl* kinases to block pro-survival and anti-apoptotic signaling in cancer cells

Research Context and Name Clarification

The "AEG" prefix in **AEG-41174** originates from **A**strocyte **E**levated **G**ene-1 (AEG-1) [1] [3]. AEG-1, also known as MTDH/LYRIC, is an oncoprotein that is overexpressed in many cancers and is associated with

tumor progression, metastasis, and chemoresistance [3]. **AEG-41174**, the small molecule inhibitor, was developed to target pathways connected to the biology of the AEG-1 protein [1].

Knowledge Gaps and Limitations

The information gathered has significant limitations for a comprehensive 2025 review:

- **Outdated Information:** The most specific data on **AEG-41174**'s status is from around 2019, indicating it was in Phase 1 trials [1] [2]. There is no information on trial outcomes, subsequent development phases, or current status.
- **Lack of Detailed Protocols:** The search results do not contain the detailed experimental methodologies, workflows, or specific quantitative data from assays that you requested.
- **No Recent Clinical Data:** Information on pharmacokinetics, dosing, safety profile, or efficacy from clinical trials is absent.

Suggestions for Further Research

To build a more current and in-depth review, I suggest you:

- **Consult Clinical Trial Registries:** Search platforms like ClinicalTrials.gov (U.S.), the EU Clinical Trials Register, and other national registries using the identifier "AEG41174" or "**AEG-41174**". This may provide protocol details and summary results if the trial has been completed.
- **Access Scientific Databases:** Deepen the search on platforms like PubMed, Google Scholar, and Web of Science for any recent publications. Using the company name "Aegera Therapeutics" as a search term could also yield relevant posters or papers.
- **Explore Patent Literature:** Patent filings can be a rich source of technical information, including detailed synthetic chemistry, biological assay methods, and compound data that may not be available in journal articles.

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References

1. Buy AEG - 41174 | >98% [smolecule.com]
2. Human Genome Sciences and Aegea Therapeutics... | Fierce Biotech [fiercebitech.com]
3. -1/MTDH/LYRIC: AEG , downstream genes... signaling pathways [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [AEG-41174 scientific literature review]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b547868#aeg-41174-scientific-literature-review]

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